

Commercial Suppliers and Technical Guide for Emtricitabine-13C,15N2

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Compound of Interest

Compound Name: *Emtricitabine-13C,15N2*

Cat. No.: *B562600*

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For researchers, scientists, and drug development professionals requiring isotopically labeled Emtricitabine for use as an internal standard in quantitative analysis, several commercial suppliers offer **Emtricitabine-13C,15N2**. This guide provides a summary of available suppliers, their product specifications, and a detailed experimental protocol for a common application.

Commercial Suppliers

A number of chemical suppliers provide **Emtricitabine-13C,15N2** for research purposes. The following table summarizes the key information for some of these suppliers. Please note that availability and specific product details may vary and should be confirmed on the respective supplier's website.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Additional Information
LGC Standards [1]	Emtricitabine-13C,15N2	1217820-69-3	C7(13C)H10FN(15N)2O3S	250.23	Certificate of Analysis available. Pack sizes include 0.5 mg and 5 mg. [1]
MedchemExpress [2]	Emtricitabine-13C,15N2	1217820-69-3	Not Specified	Not Specified	Available in 500 µg pack size. A data sheet and handling instructions are available. [2]
Santa Cruz Biotechnology [3]	Emtricitabine-13C,15N2	1217820-69-3	C7(13C)H10FN(15N)2O3S	250.23	Certificate of Analysis available for lot-specific data. [3]
Pharmaffiliates	Emtricitabine Carboxylic Acid-13C,15N2	Not Specified	C7(13C)H8FN(15N)2O4S	264.21	This is an impurity of Emtricitabine. [4] [5]
Cortex Biochem [6]	Emtricitabine-13C,15N2	Not Specified	Not Specified	Not Specified	Product is listed but may not be available for sale. [6]
Erfa Sa [7]	Emtricitabine-13C,15N2	Not Specified	Not Specified	Not Specified	Product is listed but may not be

available for
sale.[\[7\]](#)

Elex Biotech
LLC[\[8\]](#)

Emtricitabine-
13C,15N2

Not Specified

Not Specified

Not Specified

Product is
listed but may
not be
available for
sale.[\[8\]](#)

Physicochemical Properties

Property	Value
Chemical Name	4-amino-5-fluoro-1-[(2R,5S)-2-(hydroxymethyl)-1,3-oxathiolan-5-yl]-2(1H)-pyrimidinone-13C,15N2 [3]
CAS Number	1217820-69-3 [1] [2] [3]
Molecular Formula	C7(13C)H10FN(15N)2O3S [3]
Molecular Weight	250.23 g/mol [3]
Appearance	Solid
Storage	Recommended storage conditions are typically provided in the Certificate of Analysis. [2]

Experimental Protocol: Quantification of Emtricitabine in Plasma using LC/MS/MS

The following is a detailed methodology for the simultaneous assay of Tenofovir (TFV) and Emtricitabine (FTC) in plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS) with isotopically labeled internal standards. This protocol is based on the method described by Delahunty T, et al. (2009).[\[3\]](#)

Materials and Reagents

- Analytes: Tenofovir (TFV) and Emtricitabine (FTC)

- Internal Standards: ^{13}C -labeled TFV (Iso-TFV) and **Emtricitabine- ^{13}C , $^{15}\text{N}_2$** (Iso-FTC)
- Reagents: Trifluoroacetic acid, Acetonitrile (3%), Acetic acid (1%, aqueous)
- Patient Samples: EDTA plasma

Sample Preparation

- Add a known amount of the internal standards (Iso-TFV and Iso-FTC) to the patient's EDTA plasma sample.
- Add trifluoroacetic acid to the plasma sample to precipitate proteins.
- Centrifuge the sample at high speed to pellet the precipitated proteins.
- Collect the resulting supernatant (deproteinated extract).

LC/MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: Synergi Polar-RP, 2.0 mm x 150 mm, reversed-phase analytical column.[3]
 - Mobile Phase: 3% acetonitrile/1% acetic acid (aqueous).[3]
 - Flow Rate: 200 $\mu\text{L}/\text{min}$. [3]
 - Injection: Directly inject the deproteinated extract into the mobile phase stream.[3]
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray Ionization (ESI) in positive mode.[3]
 - Detection: Tandem mass spectrometry.
 - Precursor/Product Transitions (m/z):
 - FTC: 248/130[3]

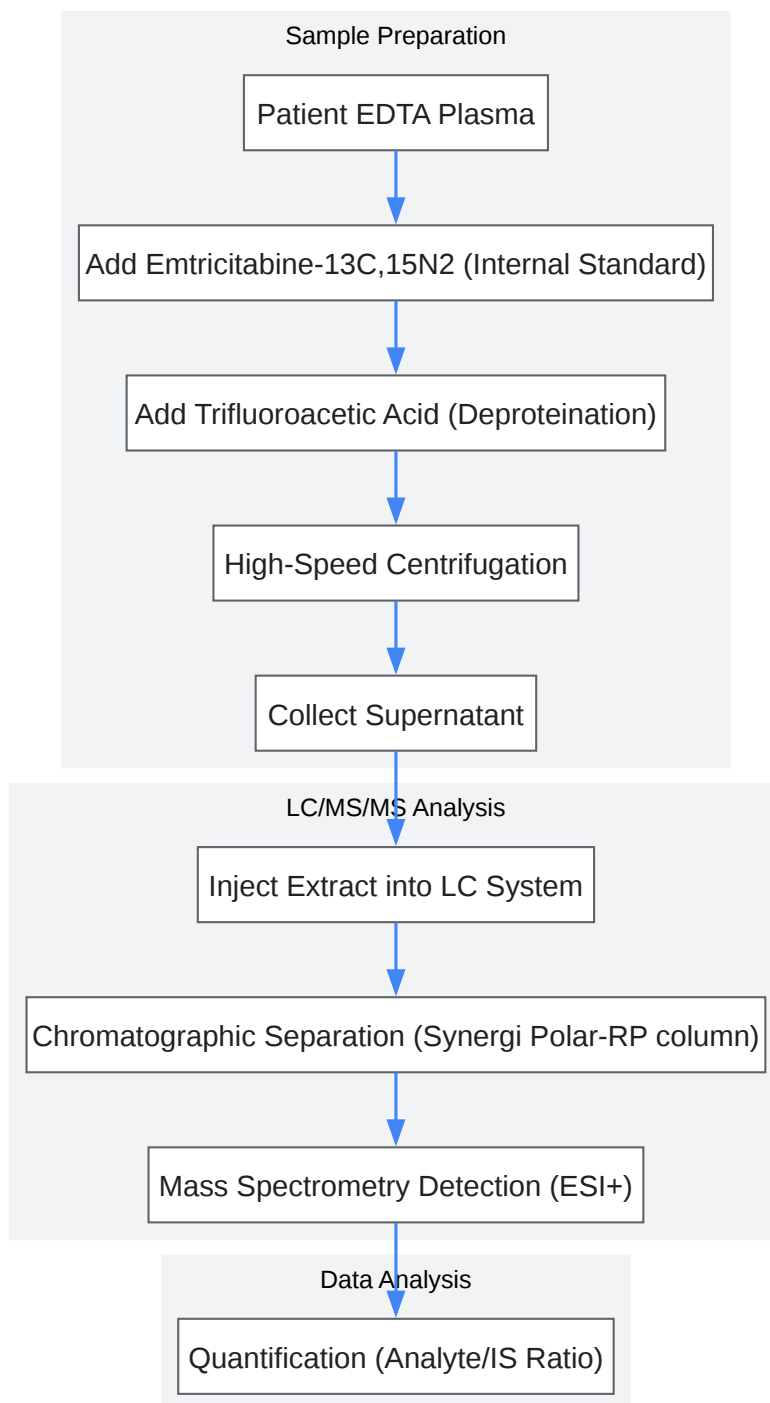
- Iso-FTC (**Emtricitabine-13C,15N2**): 251/133[3]
- TFV: 288/176[3]
- Iso-TFV: 293/181[3]

Data Analysis

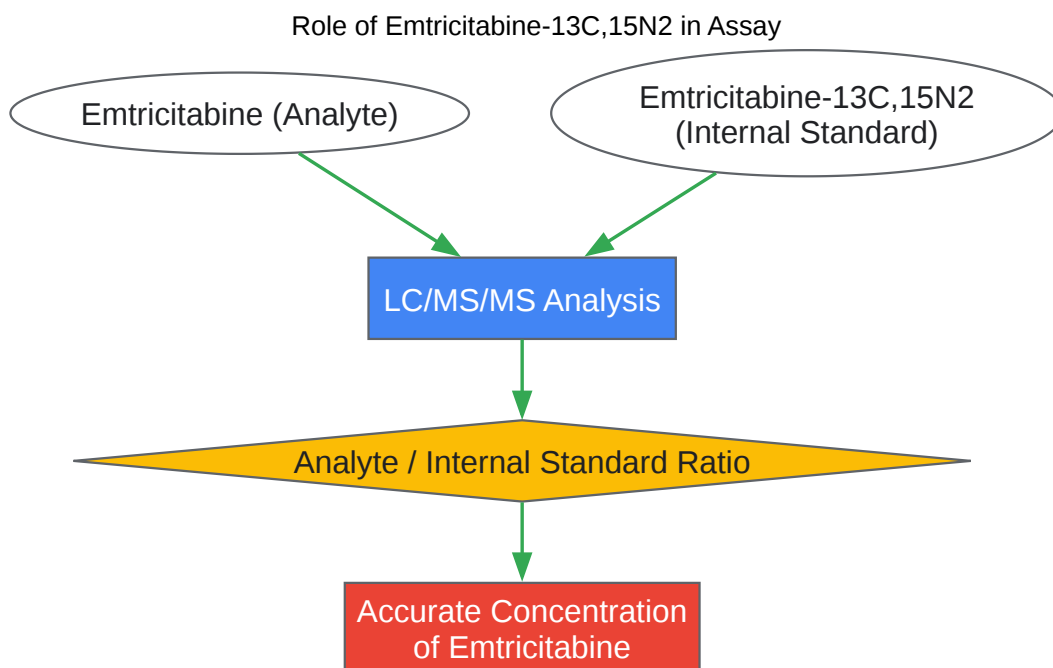
- Plot the abundance ratios of the analyte to the internal standard against the specified concentrations.
- The linearity of the concentration curves for both analytes is expected to be in the range of 10 ng/mL to 1500 ng/mL for a 250 µL plasma extraction.[3]
- The lower limit of quantification (LLOQ) for both analytes is 10 ng/mL.[3]

Visualizations

Experimental Workflow for Emtricitabine Quantification

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Caption: Workflow for the quantification of Emtricitabine in plasma.



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Caption: Role of labeled Emtricitabine as an internal standard.

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References

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